

FAM Tetrazine 5-Isomer: Application Notes and Protocols for Super-Resolution Microscopy

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Compound of Interest

Compound Name: *FAM tetrazine, 5-isomer*

Cat. No.: *B11933262*

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Introduction

FAM tetrazine 5-isomer is a fluorescent probe that combines the well-established photophysical properties of fluorescein (FAM) with the bioorthogonal reactivity of a tetrazine moiety. This combination makes it a valuable tool for advanced fluorescence imaging, particularly in the field of super-resolution microscopy. The core of its application lies in the inverse electron demand Diels-Alder (iEDDA) cycloaddition reaction with a strained dienophile, typically a trans-cyclooctene (TCO) derivative. This reaction is characterized by its rapid kinetics and high specificity, allowing for the precise labeling of biomolecules in complex biological environments, including living cells.[\[1\]](#)[\[2\]](#)

A key feature of many tetrazine-dye conjugates is their fluorogenic nature. The tetrazine moiety can quench the fluorescence of the attached dye, and upon reaction with a TCO, this quenching is relieved, leading to a significant increase in fluorescence intensity.[\[2\]](#) This "turn-on" effect is highly advantageous for imaging applications as it minimizes background fluorescence from unreacted probes, thus enhancing the signal-to-noise ratio and enabling wash-free imaging protocols.[\[2\]](#)[\[3\]](#)

These application notes provide an overview of the properties of FAM tetrazine 5-isomer and detailed protocols for its use in super-resolution microscopy techniques such as stochastic optical reconstruction microscopy (STORM) and direct STORM (dSTORM).

Photophysical and Chemical Properties

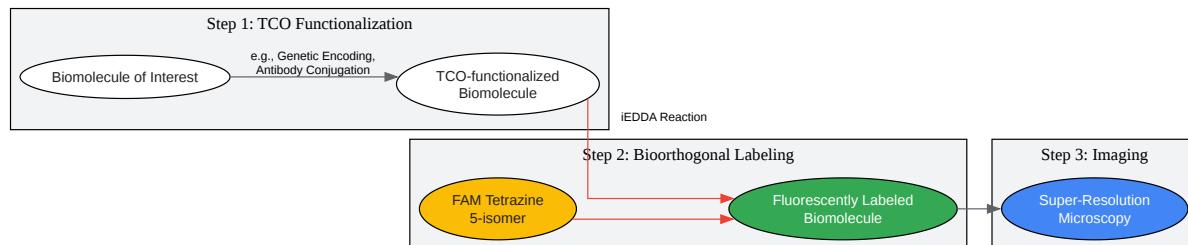
A summary of the key photophysical and chemical properties of FAM tetrazine 5-isomer is presented in Table 1. This data is essential for designing and executing fluorescence microscopy experiments.

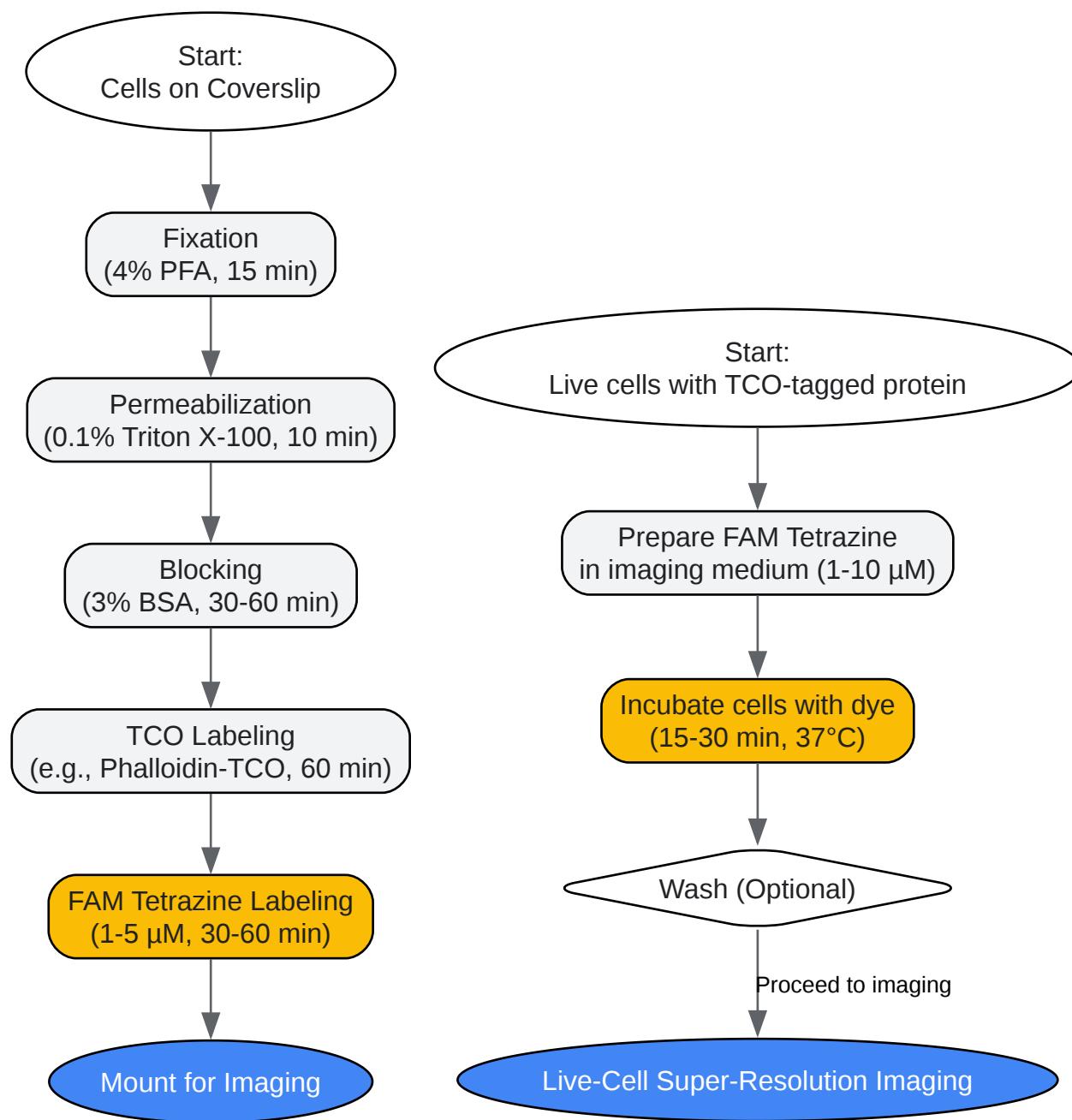
Property	Value	Reference
Chemical Name	5-Carboxyfluorescein, tetrazine conjugate, 5-isomer	[1]
Molecular Formula	C ₃₁ H ₂₁ N ₅ O ₆	[1]
Molecular Weight	559.53 g/mol	[1]
Excitation Maximum (λ_{abs})	490 nm	[1]
Emission Maximum (λ_{em})	513 nm	[1]
Extinction Coefficient	80,000 M ⁻¹ cm ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	0.93	[1]
Fluorescence Turn-On Ratio	Up to 109-fold (for a similar fluorescein-tetrazine conjugate, Fl-6-Tz)	[1]
Solubility	Good in DMF and DMSO	[1]

Table 1: Photophysical and Chemical Properties of FAM Tetrazine 5-Isomer.

Bioorthogonal Labeling Workflow

The central principle for using FAM tetrazine 5-isomer is a two-step labeling strategy. First, the biomolecule of interest is tagged with a TCO group. This can be achieved through genetic encoding of unnatural amino acids, metabolic labeling, or conjugation to antibodies or other ligands. In the second step, the TCO-tagged biomolecule is specifically labeled with FAM tetrazine 5-isomer through the iEDDA reaction.



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References

- 1. Green- to far-red-emitting fluorogenic tetrazine probes – synthetic access and no-wash protein imaging inside living cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Bioorthogonal labeling with tetrazine-dyes for super-resolution microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [pubs.acs.org](#) [pubs.acs.org]
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